

Commercial Suppliers of 2-Bromo-N,N-dimethylaniline: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-Bromo-N,N-dimethylaniline

Cat. No.: B1266224

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, synthesis, and applications of **2-Bromo-N,N-dimethylaniline** (CAS No. 698-00-0), a key intermediate in pharmaceutical and materials science research. This document details product specifications from various suppliers, experimental protocols for its synthesis and purification, and its utility in advanced organic transformations.

Commercial Availability and Specifications

2-Bromo-N,N-dimethylaniline is readily available from a range of chemical suppliers. The purity and available quantities vary, catering to both small-scale research and larger developmental needs. Below is a summary of offerings from prominent suppliers.

Supplier	Product Number	Purity Specification	Analytical Method	Available Pack Sizes
Sigma-Aldrich	148270	97%	GC	5g, 25g, 100g
Tokyo Chemical Industry (TCI)	B3243	>98.0%	GC	5g, 25g
Alfa Aesar	B25564	97%	Not Specified	5g, 25g, 100g
Strem Chemicals	07-0061	min. 98%	Not Specified	25g, 100g[1]
Lab Pro Inc.	B3243-25G	min. 98.0%	GC	25g[2]
Simson Pharma Limited	Not Specified	High Quality	Certificate of Analysis	Inquire

Note: This table is a representative sample and not exhaustive. Researchers should consult individual supplier websites for the most current information and to request Certificates of Analysis (CoA) for specific lot numbers.

A typical Certificate of Analysis will provide detailed information on the physical and chemical properties of the substance.

Property	Typical Value
Appearance	Colorless to pale yellow liquid
Purity (GC)	≥97%
Boiling Point	107 °C at 14 Torr[3]
Density (25 °C)	1.388 g/mL[3]
Refractive Index (n _{20/D})	~1.58-1.6012[2][4]

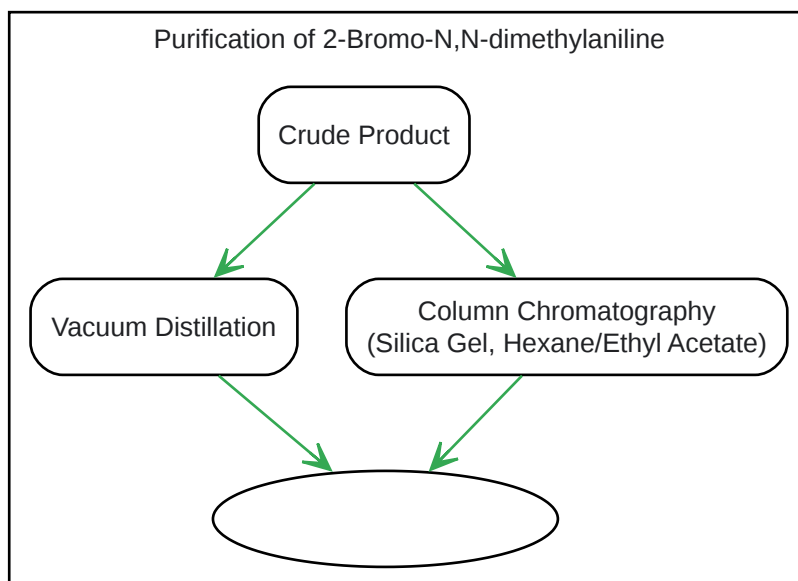
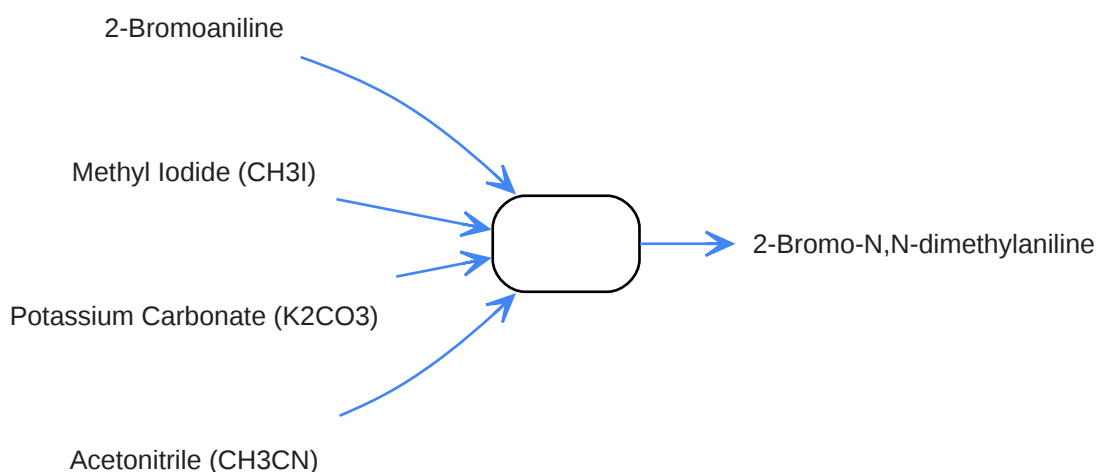
Synthesis and Purification Protocols

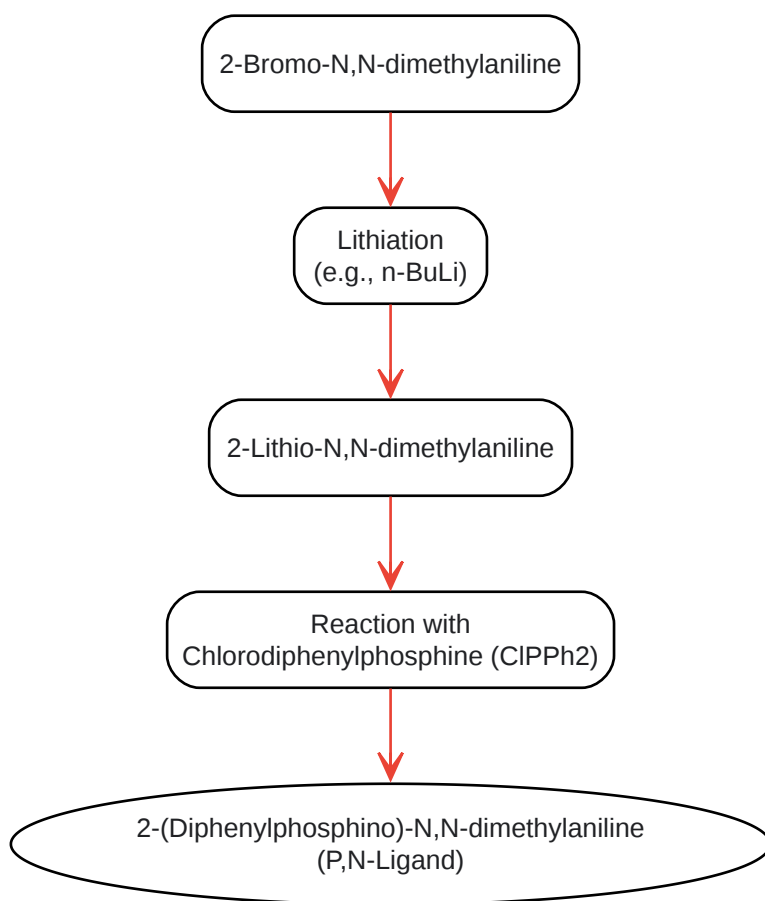
The synthesis of **2-Bromo-N,N-dimethylaniline** is typically achieved through the direct bromination of N,N-dimethylaniline. However, for regioselective control and to avoid polybromination, alternative methods starting from 2-bromoaniline are often preferred.

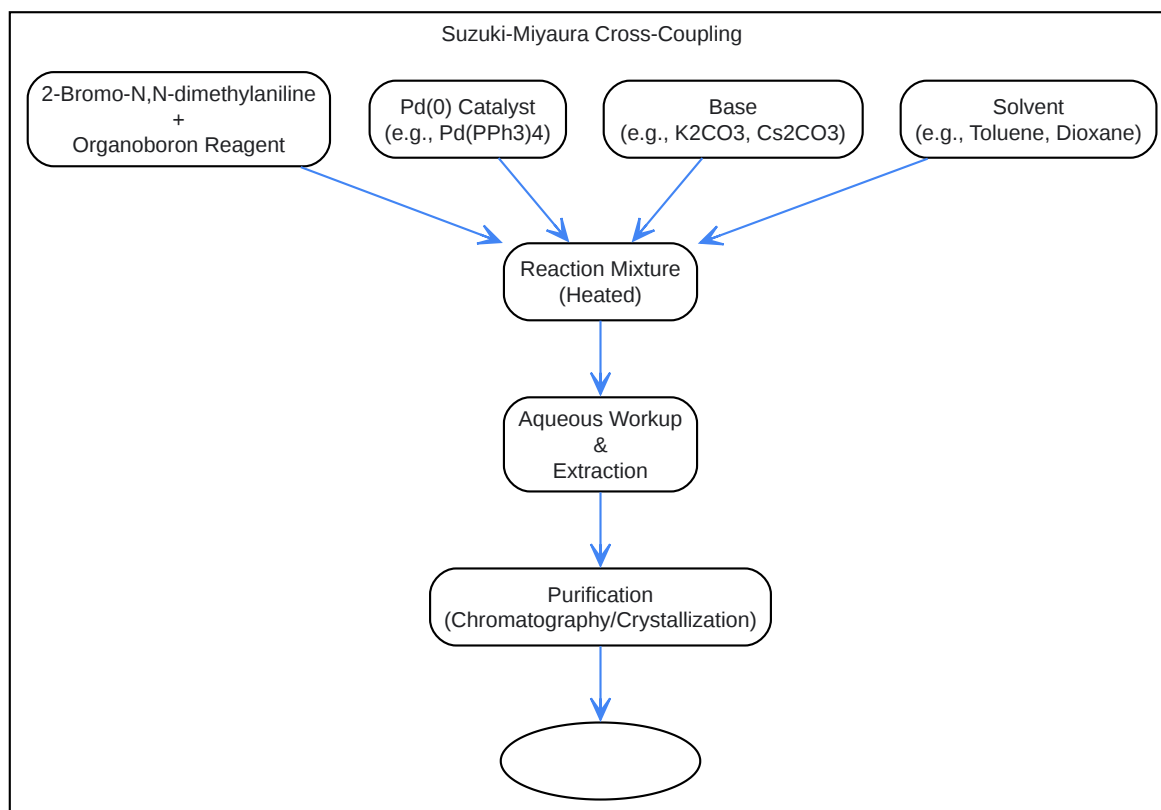
Experimental Protocol: N,N-Dimethylation of 2-Bromoaniline

This protocol is adapted from established procedures for the methylation of anilines.

Reaction Scheme:







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